

"Disperse Violet 1" safety data sheet and handling precautions

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Compound of Interest

Compound Name: Disperse Violet 1

Cat. No.: B121737

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Disperse Violet 1: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **Disperse Violet 1** (CAS No. 128-95-0). The information is compiled from various safety data sheets and scientific reviews to ensure a thorough understanding of the potential hazards and necessary safety measures when working with this compound.

Chemical and Physical Properties

Disperse Violet 1, also known as 1,4-diaminoanthraquinone, is a dark violet to black solid.^[1]
^[2] It is primarily used as a dye, particularly in the textile industry for synthetic fibers.


Property	Value	Source(s)
Chemical Formula	C ₁₄ H ₁₀ N ₂ O ₂	[1][3]
Molecular Weight	238.24 g/mol	[1][3]
CAS Number	128-95-0	[1][4]
Appearance	Dark violet solid / Black powder	[1]
Melting Point	266.9 – 267.4 °C / 270°C (lit.)	[2][5]
Solubility	Water: 0.16 mg/L; Ethanol: 0.1 weight %; DMSO: 9 % (w/w). Soluble in acetone, benzene, and pyridine.	[2][3][5]
Vapor Pressure	<1 hPa (25 °C)	[2]
Density	1.456 g/cm ³	[2]



Hazard Identification and Classification

Disperse Violet 1 is classified as a hazardous substance with acute oral toxicity, the potential for skin sensitization, and the risk of organ damage through prolonged or repeated exposure.[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed.[4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[4][6]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[4]

GHS Pictograms:

 alt text

 alt text alt text

Signal Word: Danger

[4]### 3. Toxicological Information

Acute oral toxicity studies have been conducted on rats and mice. While some mutagenic activity was observed in one bacterial test, a long-term dermal application study of a hair dye formulation containing **Disperse Violet 1** was not found to be carcinogenic.

[7] Toxicity Data | Value | Species | Source(s) | |---|---|---|---| | Acute Oral LD50 | 3.50 g/kg bw | Female Rats | [[5] | Acute Oral LD50 | 3.30 g/kg bw | Male Rats | [[5] | Acute Oral LD50 | 820 mg/kg bw | Mice | [[5]

Experimental Protocols

Detailed experimental protocols for the toxicological studies were not fully available in the public domain. However, summaries from regulatory bodies provide some insight into the methodologies used.

Sub-chronic Oral Toxicity Study (Summary): A 13-week oral toxicity study was performed on Wistar rats. The animals were administered 1,4-Diamino-anthraquinone in their diet at a concentration of 500 ppm. Another study on Sprague-Dawley rats involved a dye formulation containing 16% 1,4-Diamino-anthraquinone administered in the diet at concentrations of 0.01%, 0.0316%, and 0.1%. Observations included clinical signs, body weight, food consumption, and pathological changes. No mortality was observed, though staining of the fur was noted at mid and high doses.

[8]### 5. Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to minimize exposure and ensure a safe working environment.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood. *[9][10] Ensure eyewash stations and safety showers are readily accessible.

[9][10]Personal Protective Equipment:

PPE	Specification	Purpose	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	To protect eyes from dust and splashes.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.	
Skin and Body Protection	Impervious clothing, such as a lab coat.	To minimize skin exposure.	
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	To prevent inhalation of dust or aerosols.	

General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing. *[11] Do not eat, drink, or smoke when using this product. *[4] Wash hands thoroughly after handling. *[4][11] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.

[4][6]### 6. Emergency Procedures

Immediate and appropriate action is required in case of accidental exposure or release.

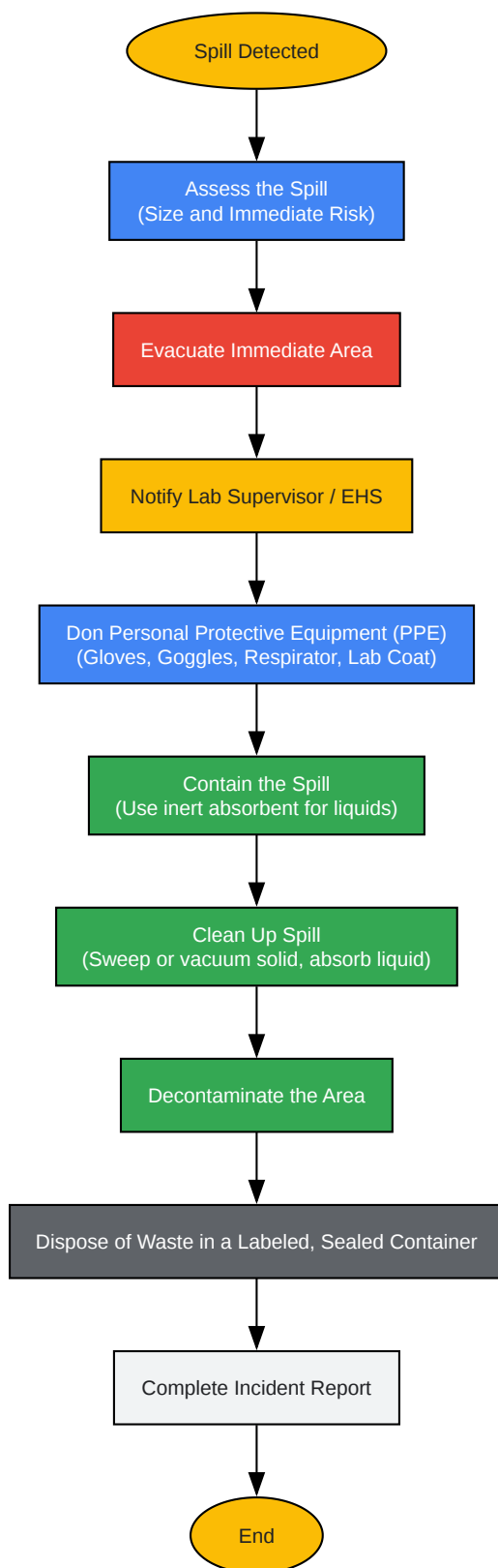
First Aid Measures:

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation or a rash occurs, get medical help.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
Ingestion	IF SWALLOWED: Get emergency medical help immediately. Rinse mouth with water. Do NOT induce vomiting.	

Accidental Release Measures: In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation. A[9]void dust formation. U[4]se personal protective equipment. F[4]or containment, vacuum or sweep up the material and place it into a suitable disposal container. P[9]revent the product from entering drains.

[9]### 7. Logical Workflow for Handling a **Disperse Violet 1** Spill

The following diagram illustrates the logical steps to be taken in the event of a **Disperse Violet 1** spill.



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Caption: Workflow for a **Disperse Violet 1** spill response.

Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated area. Keep containers tightly closed and locked up.

Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.

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